

Etoxybamide: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name: Etoxybamide

Cat. No.: B1671766

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the chemical structure and known properties of **Etoxybamide**. The information presented herein is compiled from publicly available chemical databases and supplier specifications. It is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development.

Etoxybamide, identified as a sedative and hypnotic drug candidate, is a small molecule with the systematic IUPAC name 4-Hydroxy-N-(2-hydroxyethyl)butyramide[1]. While its pharmacological profile is not extensively documented in public literature, its fundamental chemical and physical properties have been characterized.

Physicochemical Properties

A summary of the key physicochemical properties of **Etoxybamide** is presented in the table below. This data is essential for its handling, formulation, and analytical characterization.

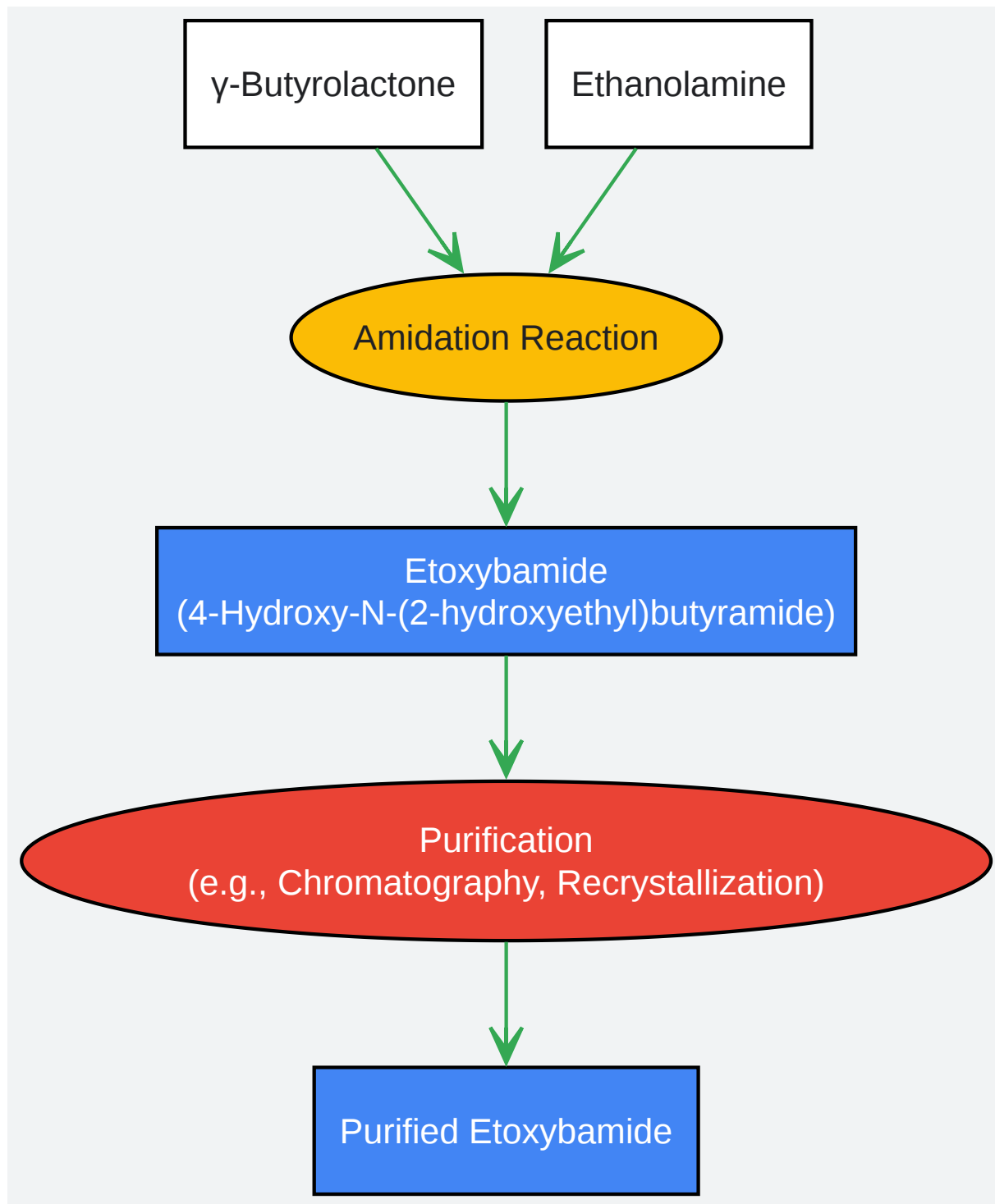
| Property | Value | Source |
|--------------------|--|--------|
| CAS Number | 66857-17-8 | [1][2] |
| Molecular Formula | C ₆ H ₁₃ NO ₃ | [1] |
| Molecular Weight | 147.17 g/mol | |
| Appearance | Solid powder | |
| Solubility | Soluble in DMSO, not in water | |
| Purity | >98% (typical) | |
| Storage Conditions | Short term (days to weeks): 0 - 4 °C, dry and dark. Long term (months to years): -20 °C. | |
| Shelf Life | >2 years if stored properly | |

Chemical Structure and Identifiers

The chemical structure of **Etoxybamide** is fundamental to its biological activity. Below are various representations and identifiers for the molecule.

| Identifier | Value |
|------------|--|
| IUPAC Name | 4-Hydroxy-N-(2-hydroxyethyl)butyramide |
| SMILES | <chem>O=C(NCCO)CCCO</chem> |
| InChI | InChI=1S/C6H13NO3/c8-4-1-2-6(10)7-3-5-9/h8-9H,1-5H2,(H,7,10) |
| InChIKey | MFHPPMMWHSI-UHFFFAOYSA-N |

A 2D diagram of the chemical structure of **Etoxybamide** is provided below.



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References

- 1. medkoo.com [medkoo.com]
- 2. Butyramide, 4-hydroxy-n-(2-hydroxyethyl)- [webbook.nist.gov]
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